

Proper Disposal of 1-Bromooctane-1,1-D2: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Bromooctane-1,1-D2

Cat. No.: B3044220

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This guide provides essential safety and logistical information for the proper disposal of **1-Bromooctane-1,1-D2**. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. The disposal protocols for the deuterated form are identical to those for the standard 1-Bromooctane due to their shared chemical hazards.^[1]

Immediate Safety and Hazard Profile

1-Bromooctane-1,1-D2 is a combustible liquid that can cause skin and eye irritation.^{[1][2][3]} It is also very toxic to aquatic life with long-lasting effects.^[4] Therefore, it is imperative to avoid its release into the environment and to handle it with appropriate personal protective equipment (PPE).

Key Physicochemical and Hazard Data

Property	Value
Chemical Formula	C ₈ H ₁₅ D ₂ Br
CAS Number	86423-34-9
Appearance	Colorless to pale yellow liquid
Boiling Point	201 °C / 393.8 °F
Flash Point	78 °C / 172.4 °F
Density	1.110 g/cm ³
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects
Health Hazards	Causes skin and eye irritation
Physical Hazard	Combustible liquid

Detailed Disposal Protocol

The primary principle for disposing of **1-Bromooctane-1,1-D2** is to treat it as a halogenated organic waste. It must be segregated from non-halogenated waste streams to ensure proper treatment.

Waste Collection and Storage

- **Container:** Use a designated, properly labeled, and sealable container for halogenated organic waste.
- **Labeling:** Affix a completed hazardous waste tag to the container as soon as the first drop of waste is added. The tag must include the chemical name, concentration, and associated hazards.
- **Storage:** Store the waste container in a designated satellite accumulation area, such as a ventilated cabinet for flammable and hazardous materials. Keep the container away from sources of ignition, heat, and direct sunlight. Ensure the container is kept tightly closed when not in use.

Spill Cleanup Procedure

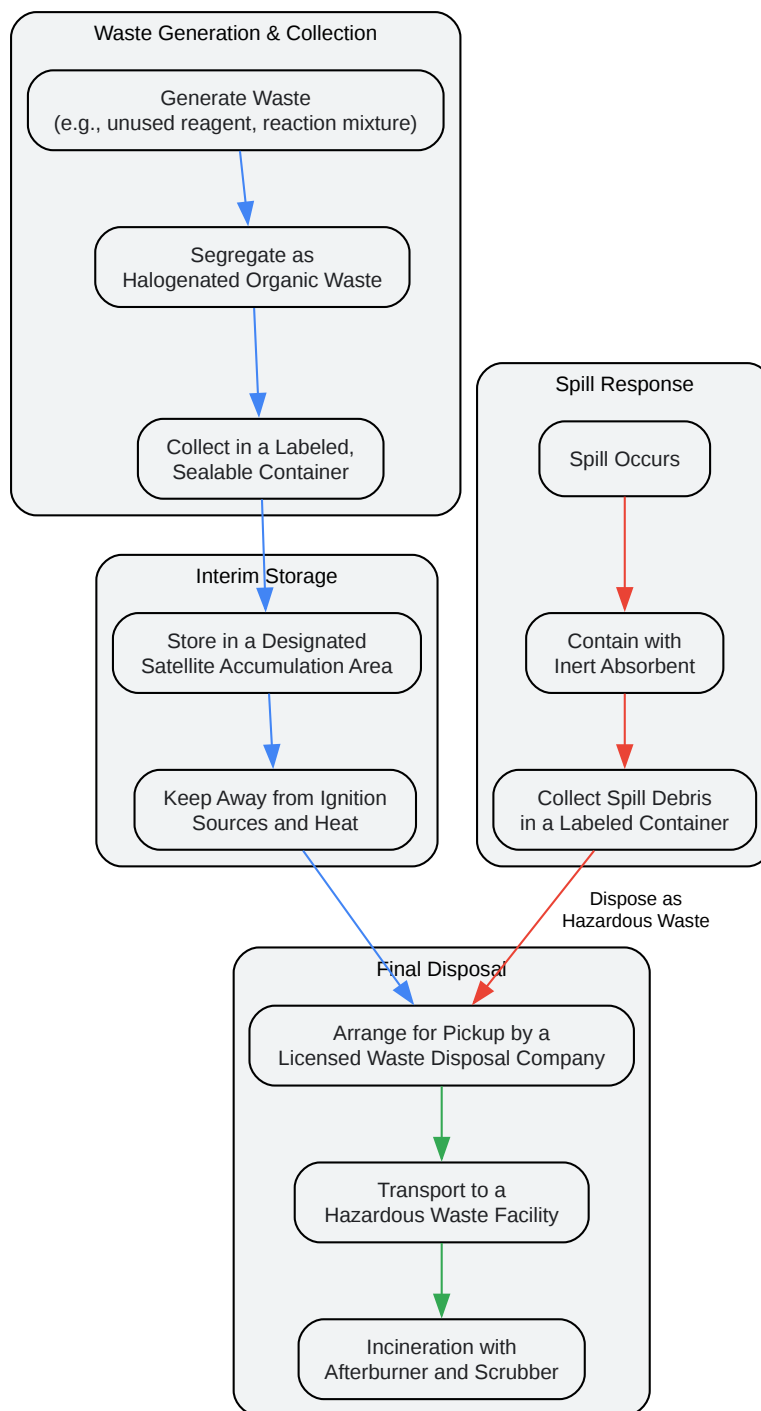
- Immediate Action: In case of a spill, immediately alert personnel in the area and evacuate if necessary. Remove all sources of ignition.
- Ventilation: Ensure adequate ventilation in the spill area.
- Containment: Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.
- Cleanup and Disposal: Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable container for hazardous waste. Label the container clearly as "Spill Debris containing **1-Bromooctane-1,1-D2**". Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.

Final Disposal

Arrange for the disposal of the waste through a licensed hazardous waste disposal company. The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber to handle the resulting hydrogen bromide gas. Never dispose of **1-Bromooctane-1,1-D2** down the drain or with general laboratory trash.

Experimental Workflow for Disposal

1-Bromooctane-1,1-D2 Disposal Workflow



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Caption: Workflow for the safe disposal of **1-Bromooctane-1,1-D2**.

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